5-Methyl-2-furanethanamine: Technical Guide & Research Profile

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Compound of Interest	
Compound Name:	*2-(5-Methyl-2-furyl)ethanamine*
CAS No.:	*30796-85-1*
Cat. No.:	*B1368837*

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Executive Summary

5-Methyl-2-furanethanamine (also known as 2-(5-methylfuran-2-yl)ethanamine) is a heterocyclic primary amine structurally analogous to histamine and 5-methylhistamine. Unlike its imidazole counterparts, the furan ring renders this compound a critical probe for Structure-Activity Relationship (SAR) studies, particularly in dissecting the role of tautomerism in Histamine H2 and H3 receptor binding.

This guide provides a comprehensive technical analysis for drug development professionals, focusing on its chemical synthesis, pharmacological profile, and the critical metabolic toxicity associated with the 5-methylfuran moiety.

Part 1: Chemical Identity & Physicochemical Profile[1]

Nomenclature & Identification

Crucial Distinction: Do not confuse this compound with 5-Methyl-2-furanmethanamine (CAS 14003-16-8), which has a one-carbon linker. The compound discussed here possesses a two-

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carbon (ethyl) linker, homologous to histamine.

Property	Detail
IUPAC Name	2-(5-Methylfuran-2-yl)ethan-1-amine
Common Synonyms	5-Methylfuran-2-ethylamine; 2-(5-Methylfurfuryl)methylamine (ambiguous)
Molecular Formula	$C_7H_{11}NO$
Molecular Weight	125.17 g/mol
Predicted LogP	~0.8 - 1.2 (Lipophilic compared to histamine)
pKa (Amine)	~9.6 (Typical for primary alkyl amines)
H-Bond Donors/Acceptors	2 Donors (NH_2), 2 Acceptors (O, N)

Structural Significance

The replacement of the imidazole ring of histamine with a furan ring abolishes the capacity for tautomerism. In histamine H2 receptors, proton transfer between N(tau) and N(pi) nitrogens is a key activation mechanism. 5-Methyl-2-furanethanamine serves as a "tautomer-locked" null probe, often retaining affinity but losing intrinsic efficacy (partial agonist/antagonist behavior), or demonstrating subtype selectivity shifts.

Part 2: Synthetic Pathways

The synthesis of 5-Methyl-2-furanethanamine is most efficiently achieved via the Henry Reaction (Nitroaldol Condensation) followed by reduction. This route utilizes 5-methylfurfural, a readily available biomass-derived precursor.[1]

Pathway Visualization (Graphviz)

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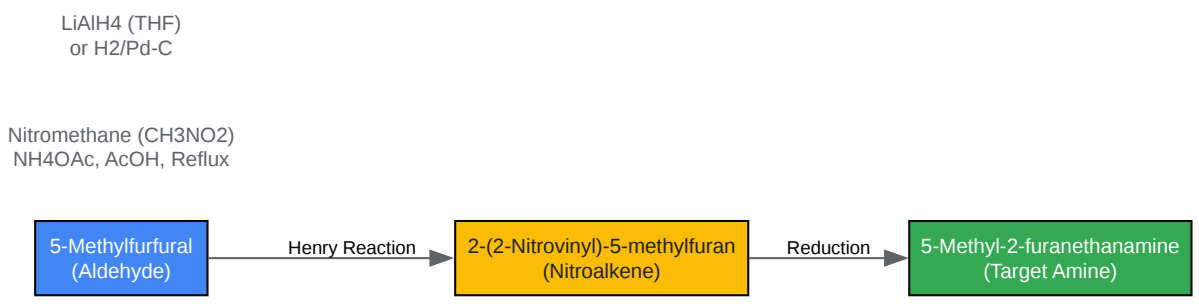

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Figure 1: Two-step synthesis of 5-Methyl-2-furanethanamine from 5-methylfurfural.

Detailed Experimental Protocol

Step 1: Henry Reaction (Condensation)

Objective: Synthesis of 2-(2-nitrovinyl)-5-methylfuran.

- Reagents: 5-Methylfurfural (1.0 eq), Nitromethane (5.0 eq), Ammonium Acetate (0.5 eq).
- Procedure: Dissolve 5-methylfurfural in nitromethane. Add ammonium acetate.
- Conditions: Reflux (approx. 101°C) for 2–4 hours. Monitor TLC for disappearance of aldehyde.
- Workup: Cool mixture. Partition between water and dichloromethane (DCM). Wash organic layer with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallization from ethanol or isopropanol yields yellow/orange crystals (Nitroalkene).

Step 2: Reduction

Objective: Conversion of the nitrovinyl group to the ethylamine.

- Reagents: Lithium Aluminum Hydride ($LiAlH_4$, 4.0 eq) in anhydrous THF.
- Procedure:

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- Prepare a suspension of $LiAlH_4$ in dry THF at 0°C under Argon/Nitrogen.
- Add the nitrovinyl intermediate (dissolved in THF) dropwise to control exotherm.
- Allow to warm to room temperature, then reflux for 4–6 hours.

- Quenching (Fieser Method): Cool to 0°C. Carefully add water (1x mL), 15% NaOH (1x mL), then water (3x mL).
- Isolation: Filter the granular precipitate. Acidify filtrate with HCl to form the hydrochloride salt (more stable) or distill the free base under reduced pressure.

Part 3: Pharmacology & Biological Implications

Histamine Receptor Selectivity

5-Methyl-2-furanethanamine is a bioisostere of 5-methylhistamine, a compound historically significant as a selective H2 receptor agonist (and later identified as an H4 agonist).

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Receptor	Activity Profile (Predicted/Analogous)	Mechanism Note
H1 Receptor	Low Affinity	Furan ring lacks the basicity required for the Aspartate anchor interaction typical of H1 ligands.
H2 Receptor	Partial Agonist / Antagonist	The furan ring cannot participate in the proton-relay mechanism required for full H2 activation. It binds but fails to trigger the TM3-TM5 conformational change efficiently.
H3 Receptor	Weak Affinity	H3 receptors generally require an imidazole or a basic heterocycle; furan is neutral.
H4 Receptor	Ligand (Modulator)	5-methyl substitution on histamine confers H4 selectivity. The furan analog is used to test the necessity of the imidazole NH for H4 chemotactic signaling.

Application in Fragment-Based Drug Discovery (FBDD)

This molecule serves as a "linker-fragment." In designing dual-acting ligands (e.g., H3 antagonist / AChE inhibitor), the 5-methyl-2-furanethyl moiety provides a rigid spacer with defined lipophilicity, distinct from the flexible polymethylene chains.

Part 4: Toxicology & Safety (Critical)

WARNING: Researchers must be aware of the metabolic bioactivation potential of 5-methyl-substituted furans. This is a known mechanism of hepatotoxicity.

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Mechanism of Bioactivation

The furan ring is not inert. It is a substrate for Cytochrome P450 enzymes (specifically CYP2E1).[2]

- Oxidation: CYP450 oxidizes the furan double bond to form an unstable epoxide or cis-enedial intermediate.
- Ring Opening: The intermediate opens to form Acetylacrolein (from 5-methylfuran) or similar reactive

  -unsaturated dicarbonyls.
- Covalent Binding: These electrophiles react with cellular nucleophiles (protein thiols, glutathione, DNA), leading to cytotoxicity.

Toxicity Pathway Visualization

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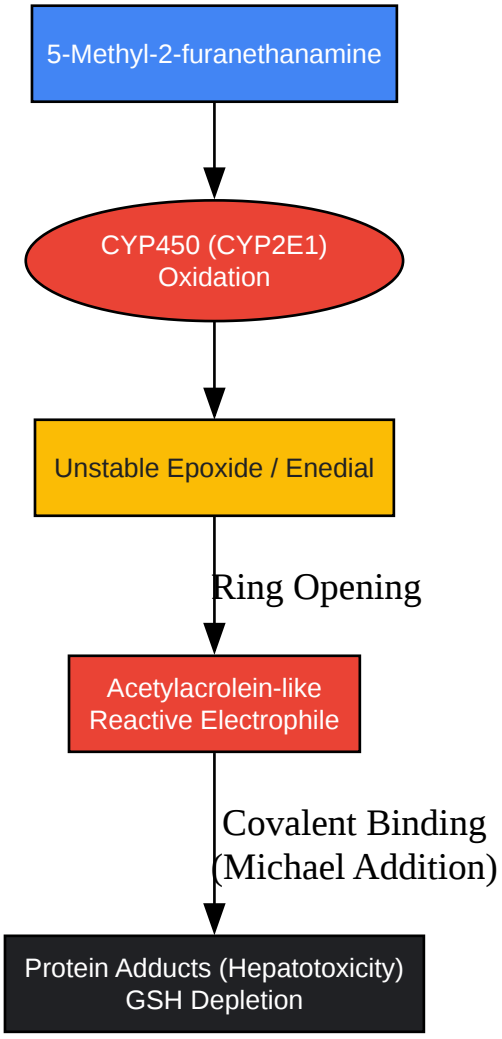

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Figure 2: Metabolic activation pathway of 5-methylfuran derivatives leading to hepatotoxicity.

Handling Precautions

- Storage: Store as the hydrochloride salt (Hygroscopic). Free base is prone to oxidation (darkening) upon air exposure.
- In Vivo Use: Use short-term exposure models. Chronic administration may induce liver necrosis due to the mechanism described above.

References

- Synthesis of Furan Derivatives

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- Source: ChemicalBook & Thermo Fisher Scientific (Catalog d
- Context: Precursor availability (5-Methylfurfural) and standard nitroaldol protocols.
- URL:

- Histamine Receptor Pharmacology
  - Title: Molecular and cellular analysis of human histamine receptor subtypes.
  - Source: PMC (NIH).
  - Context: Discusses 5-methylhistamine as an H2/H4 agonist, establishing the SAR baseline for the furan analog.
  - URL:

- Metabolic Toxicity of Methylfurans
  - Title: Metabolic Activation of 2-Methylfuran by Rat Microsomal Systems.[2][3][4]
  - Source: PubMed.
  - Context: Establishes the CYP450-mediated bioactivation of the 5-methylfuran ring to reactive acetylacrolein.
  - URL:

- Furan Toxicity Mechanisms
  - Title: Metabolic Activation and Hepatotoxicity of Furan-Containing Compounds.[2][3][4][5]
  - Source: Drug Metabolism and Disposition (ASPET).
  - Context: Detailed review of the cis-enedial toxicity p
  - URL:

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